

Unveiling N-2-Hydroxyethyl-val-leu-anilide: A Summary of Current Knowledge

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-2-Hydroxyethyl-val-leu-anilide*

Cat. No.: B065060

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For researchers, scientists, and drug development professionals, **N-2-Hydroxyethyl-val-leu-anilide** presents as a molecule of interest primarily within the realm of peptide screening and biochemical research. While detailed public data on its specific biological activities and mechanisms remains limited, this technical overview consolidates the available information regarding its molecular characteristics.

Molecular and Chemical Properties

N-2-Hydroxyethyl-val-leu-anilide is a dipeptide derivative with the systematic name (2S)-2-[[[(2S)-2-(2-hydroxyethylamino)-3-methylbutanoyl]amino]-4-methyl-N-phenylpentanamide. Its fundamental properties are summarized below.

Property	Value	Citation
Molecular Formula	C19H31N3O3	[1]
Molecular Weight	349.475 g/mol	[1]
CAS Number	194351-53-6	[1]

Biological Context and Potential Applications

Information available from commercial suppliers suggests that **N-2-Hydroxyethyl-val-leu-anilide** is a polypeptide identified through peptide screening methodologies.[2] Such screening techniques are pivotal in early-stage drug discovery and biomedical research for identifying

molecules that can influence protein interactions, participate in functional biological pathways, or serve as epitopes for antibody recognition.[2]

A structurally related compound, N-(2-Hydroxyethyl)-l-valyl-l-leucine, has been investigated as a potential urinary biomarker for exposure to ethylene oxide.[3] This suggests a potential area of investigation for **N-2-Hydroxyethyl-val-leu-anilide**, although no direct studies have been published to this effect. It is important to note that this related compound lacks the anilide group, which would significantly alter its biochemical properties.

Experimental Protocols and Signaling Pathways

Currently, there is a notable absence of detailed, publicly available experimental protocols specifically for the synthesis or application of **N-2-Hydroxyethyl-val-leu-anilide**. While general methodologies for peptide synthesis and screening would be applicable, specific optimization and validation data for this compound are not found in the surveyed literature.

Similarly, there is no documented evidence linking **N-2-Hydroxyethyl-val-leu-anilide** to any specific signaling pathways. Its identification via peptide screening implies a potential to interact with biological targets, but further research is required to elucidate these interactions and the downstream cellular effects.

Future Directions

The current landscape suggests that **N-2-Hydroxyethyl-val-leu-anilide** is a molecule with potential for further scientific exploration. Future research efforts could focus on:

- De novo synthesis and characterization: Detailed protocols for its synthesis would be a foundational step for enabling broader research.
- Biological activity screening: Comprehensive screening against various cell lines and protein targets could uncover specific biological functions.
- Mechanism of action studies: Should any biological activity be identified, subsequent research into the underlying signaling pathways would be crucial.

In conclusion, while the foundational molecular details of **N-2-Hydroxyethyl-val-leu-anilide** are established, its biological significance remains an open area for investigation. For

researchers in drug development and chemical biology, this compound may represent an opportunity for novel discoveries, contingent on further in-depth studies.

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References

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